

Personal protective equipment for handling 2-Methyl-4-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name: 2-Methyl-4-(trifluoromethoxy)phenol

Cat. No.: B144101

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Essential Safety and Handling Guide for 2-Methyl-4-(trifluoromethoxy)phenol

Disclaimer: No specific Safety Data Sheet (SDS) for **2-Methyl-4-(trifluoromethoxy)phenol** (CAS No. 175277-76-6) was found. The following safety and handling information is based on data from structurally similar compounds, including p-(Trifluoromethoxy)phenol, 2-(Trifluoromethyl)phenol, and 2-Methoxy-4-methylphenol. It is imperative to handle this chemical with caution and to conduct a thorough risk assessment before use.

Immediate Safety and Hazard Information

2-Methyl-4-(trifluoromethoxy)phenol is anticipated to be harmful if swallowed, cause skin irritation, and result in serious eye irritation or damage.^[1] It may also cause respiratory irritation.^[2] This compound may be sensitive to air, light, and moisture and could be a combustible liquid.^{[3][4]}

First Aid:

- If Swallowed: Rinse mouth and do NOT induce vomiting. Immediately call a poison center or doctor.^{[3][4]}

- If on Skin: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[3][1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical advice from an ophthalmologist.[1][4]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.[3]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment	Specifications & Rationale
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles should comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn over goggles for maximum protection.[5][4]
Hand Protection	Chemical-Resistant Gloves	Inspect gloves before use. Dispose of contaminated gloves after use in accordance with good laboratory practices. [5][6]
Body Protection	Laboratory Coat	Wear a lab coat and long-sleeved clothing to prevent skin exposure.[4]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 Approved Respirator	To be used if working outside of a fume hood or if ventilation is inadequate.[2][4]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is critical. Always handle **2-Methyl-4-(trifluoromethoxy)phenol** in a properly functioning chemical fume hood.

Preparation:

- Designate a specific area within a certified chemical fume hood for the procedure.
- Ensure that an emergency eyewash station and safety shower are readily accessible.^[4]
- Assemble and inspect all required PPE as detailed in the table above.
- Bring all necessary chemicals, reagents, and laboratory equipment into the fume hood.

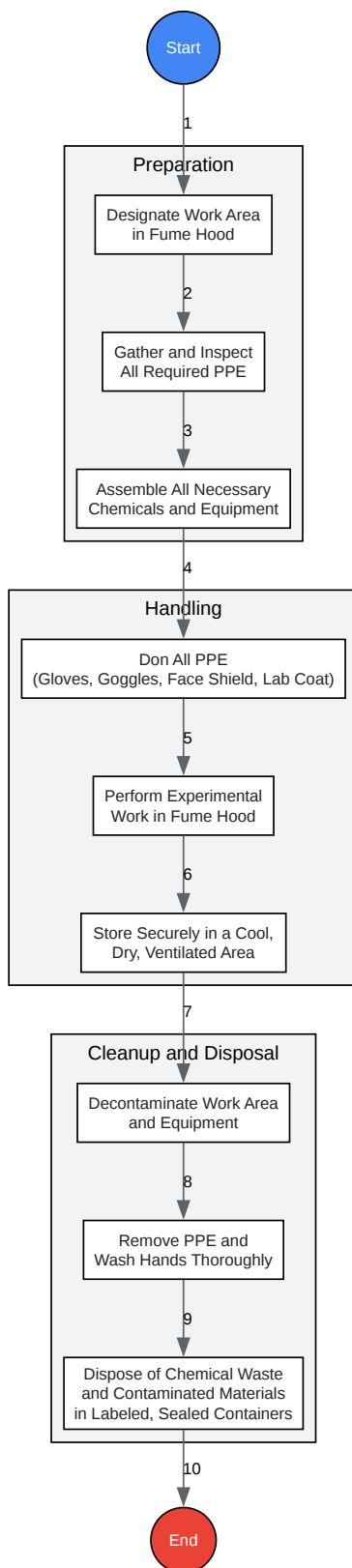
Handling:

- Don all required personal protective equipment before opening the chemical container.
- Avoid breathing vapors, mist, or gas.^{[5][2]}
- Avoid contact with skin and eyes.^[6]
- Do not eat, drink, or smoke when using this product.^{[3][1]}
- Keep the container tightly closed when not in use.^{[3][2]}
- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^{[3][4]} The compound may require storage under an inert atmosphere.^[1]

Spill and Waste Disposal:

- In case of a spill, evacuate the area and ensure adequate ventilation.^{[1][5]}
- Absorb the spill with an inert material (e.g., Chemizorb®) and collect it in a suitable, closed container for disposal.^{[1][4]}
- Do not let the product enter drains.^{[1][6]}

- Dispose of waste material and contaminated packaging at an approved waste disposal plant.
[3][1] Handle uncleaned containers as you would the product itself.



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